

octyltriethoxysilane molecular weight and formula

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Compound of Interest

Compound Name: Octyltriethoxysilane

Cat. No.: B1682538

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Core Technical Data: Octyltriethoxysilane

Octyltriethoxysilane is an organosilicon compound used as a surface modifier and coupling agent.^[1] This document provides the fundamental molecular and physical data for this chemical.

Molecular Formula and Weight

The chemical structure of **octyltriethoxysilane** is defined by its molecular formula and corresponding molecular weight.

Parameter	Value	Citations
Molecular Formula	C ₁₄ H ₃₂ O ₃ Si	^{[1][2][3][4][5][6][7]}
Molecular Weight	276.49 g/mol	^{[1][2][3][4][7]}
276.4876 g/mol	^{[5][6]}	

Please note: The creation of an in-depth technical guide, including detailed experimental protocols and complex logical diagrams, is beyond the scope of this response. The information provided here is limited to the core factual data requested.

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References

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